

Long-Term Stability of Vancomycin in Aqueous Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: *Vancocine*

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Introduction

Vancomycin is a glycopeptide antibiotic crucial for treating serious infections caused by Gram-positive bacteria. Its stability in aqueous solutions is a critical factor for ensuring therapeutic efficacy, particularly when preparing solutions for intravenous administration in advance or for use in continuous infusion systems. This document provides a comprehensive overview of the long-term stability of vancomycin in various aqueous solutions, detailing experimental protocols for stability assessment and summarizing key stability data.

Quantitative Stability Data

The stability of vancomycin in aqueous solutions is influenced by factors such as concentration, pH, temperature, and the type of diluent and storage container. The following table summarizes quantitative data from various studies on the stability of vancomycin, defined as the time to retain at least 90% of the initial concentration.

Concentration	Diluent	Container	Storage Temperature (°C)	Stability Duration	Reference
5 mg/mL	5% Dextrose	PVC Bag	4	58 days	[1]
10 mg/mL	5% Dextrose	PVC Bag	4	58 days	[1]
5 mg/mL	0.9% Saline	PVC Bag	22	48 hours	[2]
5 mg/mL	0.9% Saline	PVC Bag	4 (light protected)	7 days	[2]
83 mg/mL	5% Dextrose	Not specified	37	72 hours	[2]
25 mg/mL	Water for Injections	Plastic Syringe (Plastipak)	25	47 days	
25 mg/mL	Water for Injections	Plastic Syringe (Injekt)	25	29 days	
25 mg/mL	0.9% Saline	Plastic Syringe (Plastipak)	25	62 days	
25 mg/mL	0.9% Saline	Plastic Syringe (Injekt)	25	34 days	
25 mg/mL	5% Dextrose	Plastic Syringe (Plastipak)	25	55 days	
25 mg/mL	5% Dextrose	Plastic Syringe (Injekt)	25	33 days	
25 mg/mL	All above diluents	Both syringe types	4	At least 84 days	

41.66 mg/mL	5% Dextrose or 0.9% Saline	Polypropylene Syringe	Ambient	At least 48 hours	
125 mg/2.5 mL	Sweetened Oral Formulation	Plastic Unit Dose Cups	2-6	180 days	[3] [4]
500 mg/10 mL	Sweetened Oral Formulation	Plastic Unit Dose Cups	25	30 days	[3] [4]

Experimental Protocols

Accurate assessment of vancomycin stability requires robust experimental protocols. The following sections detail the methodologies commonly employed in stability studies.

Preparation of Vancomycin Solutions

- **Reconstitution:** Lyophilized vancomycin hydrochloride powder is reconstituted with a sterile diluent, such as Water for Injection (WFI), 0.9% Sodium Chloride (saline), or 5% Dextrose in Water (D5W).
- **Dilution:** The reconstituted solution is further diluted to the desired final concentration with the appropriate infusion fluid.
- **Container Transfer:** The final solution is then transferred to the storage container to be evaluated (e.g., PVC infusion bags, polypropylene syringes).

Storage Conditions

- **Temperature:** Samples are stored at controlled temperatures, typically refrigerated (2-8°C), room temperature (20-25°C), and sometimes at elevated temperatures (e.g., 37°C) to simulate physiological conditions or accelerate degradation.
- **Light Exposure:** To assess photosensitivity, a set of samples is often protected from light (e.g., by wrapping in aluminum foil) and compared against samples exposed to ambient light.

- Sampling: Aliquots are withdrawn from the storage containers at predetermined time points for analysis.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

A stability-indicating HPLC method is essential to separate the intact vancomycin from its degradation products.

- Instrumentation: A standard HPLC system equipped with a UV detector is typically used.
- Column: A reversed-phase C8 or C18 column is commonly employed. For example, a Capital C8-Optimal column (250 x 4.6 mm, 5 µm particle size).[\[5\]](#)[\[6\]](#)
- Mobile Phase: An isocratic mobile phase often consists of a buffer, acetonitrile, and methanol. A common composition is a citrate buffer (pH 4), acetonitrile, and methanol in a ratio of 85:10:5 (v/v/v).[\[5\]](#)[\[6\]](#)
- Flow Rate: A typical flow rate is 1.0 mL/min.[\[5\]](#)[\[6\]](#)
- Detection: UV detection is performed at a wavelength of 280 nm.[\[5\]](#)[\[6\]](#)
- Internal Standard: An internal standard, such as cephalexin, can be used to improve accuracy and precision.[\[5\]](#)[\[6\]](#)
- Quantification: The concentration of vancomycin is determined by measuring the peak area and comparing it to a calibration curve prepared with known concentrations of a vancomycin reference standard.

Forced Degradation Studies

To validate the stability-indicating nature of the HPLC method, forced degradation studies are performed to generate degradation products.

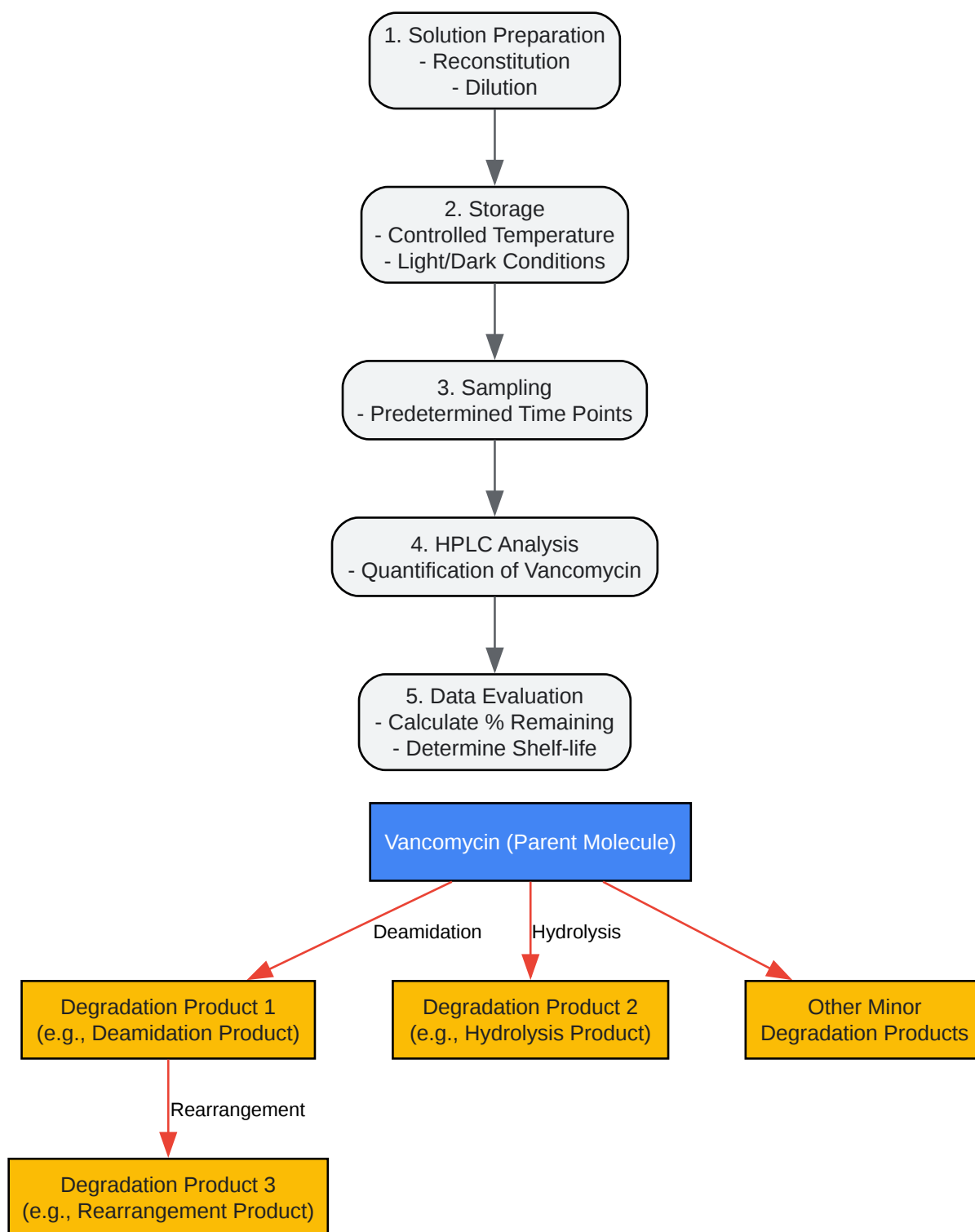
- Acid Hydrolysis: The drug solution is treated with an acid (e.g., 3 M HCl) and incubated.[\[6\]](#)
- Base Hydrolysis: The drug solution is treated with a base (e.g., 1.5 M NaOH) and incubated.[\[6\]](#)

- Oxidation: The drug solution is exposed to an oxidizing agent (e.g., 3% H₂O₂).[\[6\]](#)
- Thermal Degradation: The drug solution is heated (e.g., at 70°C).[\[6\]](#)
- Photodegradation: The drug solution is exposed to direct sunlight or a photostability chamber.[\[6\]](#)

The chromatograms of the stressed samples are then analyzed to ensure that the degradation product peaks are well-resolved from the parent vancomycin peak.

Visualizations

Experimental Workflow for Vancomycin Stability Assessment



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